

Application Note: Photolithography & Patterning of DR19 Polymer Films

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Compound of Interest

Compound Name: POLY((DISPERSE RED 19)-ALT-(1,4-

CAS No.: 175413-25-9

Cat. No.: B1169582

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Abstract

Disperse Red 19 (DR19) is a benchmark pseudo-stilbene azo-dye widely utilized in non-linear optical (NLO) applications due to its high electro-optic (EO) coefficient when poled. However, fabricating nanophotonic structures (waveguides, microring resonators) with DR19-doped polymers presents a distinct challenge: chemical incompatibility. Standard photoresist developers and strippers often dissolve or crack the host polymer matrix (typically PMMA or Polyimide) or leach the chromophore.

This guide details two field-proven protocols to bypass these limitations:

- Photobleaching (Refractive Index Modulation): A solvent-free, planar technique.
- Reactive Ion Etching (RIE) with Hard Mask: A robust method for high-confinement ridge waveguides.

Part 1: Material Preparation (The Guest-Host System)

Before patterning, the optical quality of the film must be established. The "Guest-Host" system described here uses Poly(methyl methacrylate) (PMMA) as the host and DR19 as the active guest.

Reagents & Equipment

- Host: PMMA (950k MW for robustness, or 495k for lower viscosity).
- Guest: Disperse Red 19 (Sigma Aldrich, >97% purity).
- Solvent: Cyclohexanone (preferred for high boiling point/smooth films) or Anisole. Avoid THF for high-quality films due to rapid evaporation causing striations.
- Substrate: Silicon wafer (with thermal oxide undercladding, ~2 nm thick).

Preparation Protocol

- Solution Mixing:
 - Dissolve PMMA in Cyclohexanone (10-15 wt% solids).
 - Add DR19 to the solution.^[1] Typical loading is 10 wt% relative to the polymer. Higher concentrations (>15%) lead to chromophore aggregation and scattering losses.
 - Stir magnetically at 40°C for 12 hours.
 - Filtration: Filter through a 0.2 µm PTFE syringe filter. Crucial: Nylon filters may dissolve in certain solvents.
- Spin Coating:

- Static Dispense: Flood 75% of the wafer.
- Spin: 500 rpm (5s)
2000-3000 rpm (45s). Target thickness: 1.5 - 2.0
.
- Baking (Solvent Removal):
 - Soft bake: 80°C for 10 mins (Hotplate).
 - Hard bake: 150°C for 1 hour (Vacuum Oven). Note: This is below the degradation temp of DR19 but above the
of PMMA to ensure solvent removal.
- Electric Field Poling (Mandatory for EO Activity):
 - To activate the Pockels effect, the dipolar DR19 molecules must be aligned.
 - Corona Poling: Heat sample to
(~105°C for doped PMMA). Apply 5-7 kV to a needle 2 cm above the sample. Cool to room temp with voltage on.

Part 2: Patterning Protocol A - Photobleaching[1][3][4]

Best for: Single-mode waveguides, planar devices, and rapid prototyping. Mechanism: UV/Blue light exposure induces trans-cis isomerization in DR19, followed by irreversible photo-oxidation. This lowers the refractive index (

to

) in exposed areas, creating lateral confinement in the unexposed regions.

Workflow Diagram

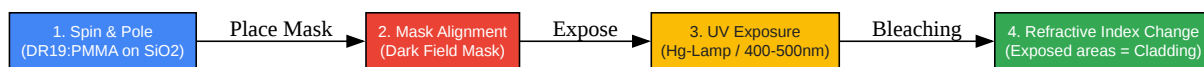


Fig 1: Photobleaching Workflow. The waveguide core is defined by SHIELDING it from light.

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Detailed Procedure

- **Mask Selection:** Use a Dark Field mask. The "transparent" lines on the mask will become the cladding (low index), and the "dark" lines will protect the core (high index).
- **Exposure:**
 - **Source:** Mask Aligner with Mercury Arc Lamp (i-line/g-line) or a Blue Laser (488 nm).
 - **Wavelength:** DR19 absorbs strongly between 450-520 nm. Standard UV (365 nm) works but is less efficient than visible blue light.
 - **Dose:** High dose required. Typically 200 - 500 J/cm². This is orders of magnitude higher than photoresist exposure.
 - **Tip:** Perform in intervals (e.g., 10 mins on, 5 mins off) to prevent thermal damage to the polymer from the lamp heat.
- **Post-Process:**
 - Anneal at 60°C for 30 mins to stabilize the matrix.
- **Validation:**
 - Use Ellipsometry on a test patch to verify
 - . Target index contrast:
 - .

Part 3: Patterning Protocol B - RIE with Hard Mask

Best for: High-confinement ridge waveguides, microring resonators, and sharp bends.

Challenge: You cannot spin standard photoresist directly on DR19:PMMA because the resist solvent (PGMEA) and developer (TMAH) will attack the active layer. Solution: Use a water-soluble barrier or a metal hard mask.

Workflow Diagram

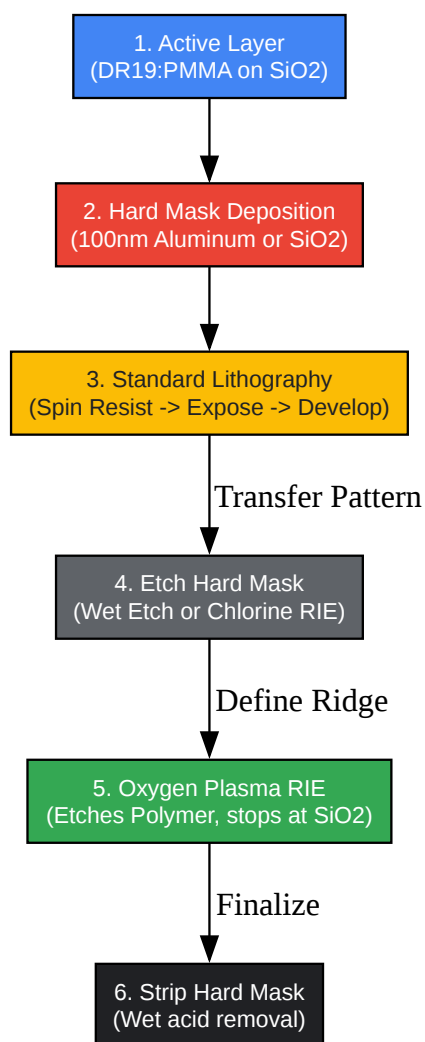


Fig 2: Reactive Ion Etching (RIE) using a Protective Hard Mask to prevent solvent damage.

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Detailed Procedure

- Hard Mask Deposition:
 - Deposit 100 nm of Aluminum (Al) or Titanium (Ti) via E-beam evaporation or Sputtering directly onto the DR19:PMMA film.
 - Why Metal? It creates a perfect solvent barrier between the active polymer and the photoresist.
- Lithography (Top Layer):
 - Spin coat standard positive photoresist (e.g., S1813).
 - Expose (UV) and Develop (MF-319).
 - Safety: The metal layer protects the DR19 from the developer.
- Pattern Transfer 1 (Etch Metal):
 - Wet etch the Aluminum using commercial Al-Etchant (Phosphoric/Acetic/Nitric acid) for ~30-60 seconds.
 - Rinse with DI Water. Do not use Acetone.
- Pattern Transfer 2 (Etch Polymer):
 - Load into RIE (Reactive Ion Etcher).[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Recipe (Oxygen Plasma):
 - Gas:

(50 sccm).
 - Pressure: 50-100 mTorr.
 - Power: 100W RF.

- Note: Oxygen plasma attacks organics (PMMA/DR19) aggressively but does not etch the Aluminum mask or the underlying

cladding.

- Mask Removal:
 - Strip the remaining Aluminum using the wet acid etchant.
 - Rinse with water and dry.[\[1\]](#)

Part 4: Data Summary & Troubleshooting

Comparison of Techniques

Feature	Photobleaching	RIE (Hard Mask)
Waveguide Type	Buried Channel (Graded Index)	Ridge / Rib (Step Index)
Index Contrast ()	Low (0.01 - 0.05)	High (Air/Polymer contrast ~0.5)
Surface Topography	Planar (Flat)	Topographical (Physical Ridge)
Loss Mechanisms	Absorption (if not fully bleached)	Sidewall Roughness (Scattering)
Complexity	Low (1 Mask Step)	High (Deposition + 2 Etch Steps)

Troubleshooting Guide

- Issue: Film Cracking during Baking.
 - Cause: Thermal stress or solvent evaporation too fast.
 - Fix: Ramp temperature slowly (5°C/min) rather than placing directly on a hot plate.
- Issue: "Orange Peel" Surface Texture.

- Cause: DR19 aggregation or humidity absorption.
- Fix: Filter solution immediately before coating; ensure humidity <40% in the cleanroom.
- Issue: Loss of EO Activity (Depoling).
 - Cause: Process temperature exceeded

after poling.
 - Fix: In the RIE process, ensure the plasma etching does not heat the wafer above 90°C.
Use helium backside cooling or pulsed etching.

References

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